

using 1H-Pyrazole-3,5-dimethanamine in organic synthesis

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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Executive Summary

1H-Pyrazole-3,5-dimethanamine (CAS: 144693-57-2), also known as 3,5-bis(aminomethyl)pyrazole, represents a high-value "privileged scaffold" in modern synthetic chemistry.^[1] Unlike its aromatic analog (3,5-diaminopyrazole), the insertion of methylene spacers ($-\text{CH}_2-$) between the pyrazole core and the amine groups fundamentally alters its reactivity. It transforms the molecule from a weak aromatic base into a flexible, aliphatic polyamine with a rigid heterocyclic core.^[1]

This guide details the protocols for synthesizing, handling, and deploying this scaffold in two primary domains: Supramolecular Coordination Chemistry (MOFs/Metallopolymers) and Medicinal Chemistry (Peptidomimetics).

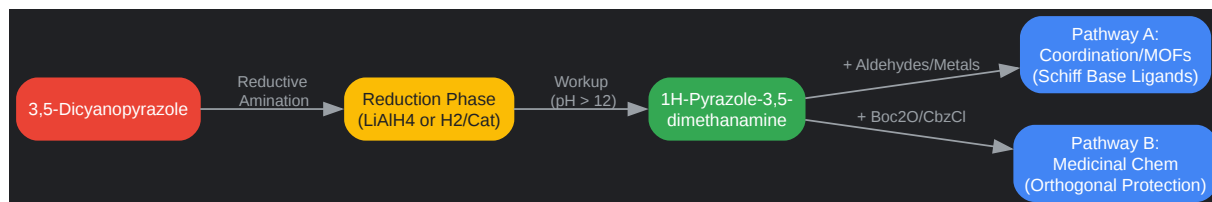
Part 1: Molecular Architecture & Reactivity Profile^[1]

Understanding the three distinct reactive sites is crucial for designing self-validating experiments.^[1]

Feature	Chemical Nature	pKa (approx)	Reactivity & Application
Pyrazole NH	Amphoteric (Acid/Base)	~14.0 (acid) / ~2.5 (base)	Switchable Bridge: Deprotonation yields the pyrazolate anion, a ubiquitous bridging ligand for dinuclear metal centers (e.g., Cu ₂ , Zn ₂). [1]
Exocyclic Amines	Primary Aliphatic Amine	~9.5 - 10.5	Chelation/Functionalization: High nucleophilicity allows for rapid amide coupling, reductive amination, or Schiff base formation. [1]
Methylene Spacer	sp ³ Carbon Linker	N/A	Flexibility: Breaks conjugation, allowing the amine arms to rotate and capture metals in distorted geometries impossible for rigid aromatic amines. [1]

Structural Visualization

The following diagram illustrates the synthesis of the core scaffold and its divergent application pathways.



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Figure 1: Synthetic workflow converting the nitrile precursor to the diamine scaffold and subsequent application divergence.

Part 2: Synthesis Protocol (Self-Validating)

While **1H-Pyrazole-3,5-dimethanamine** is commercially available, it is often expensive or unstable in free-base form.[1] The following protocol describes the reduction of 3,5-dicyanopyrazole (a stable, cheaper precursor).

Protocol A: LiAlH₄ Reduction (Standard Lab Scale)

Target Yield: 75-85% | Time: 24 Hours

Reagents:

- 3,5-Dicyanopyrazole (1.0 eq)[1]
- Lithium Aluminum Hydride (LiAlH₄) (4.0 eq) – Use 2.4M in THF solution for safety.
- Anhydrous THF (Solvent)
- Rochelle's Salt (Potassium sodium tartrate) – Critical for emulsion breaking.

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck round-bottom flask (RBF) equipped with a reflux condenser and N₂ inlet.

- Charging: Add anhydrous THF (0.2 M concentration relative to nitrile) and cool to 0°C. Carefully add LiAlH₄ solution dropwise.
- Addition: Dissolve 3,5-dicyanopyrazole in minimal THF and add slowly to the hydride suspension. Observation: Gas evolution (H₂) will occur.
- Reaction: Warm to room temperature, then reflux for 12–16 hours.
 - Validation Point: Monitor via TLC (MeOH/DCM 1:9).^[1] The starting nitrile (high R_f) should disappear; the amine stays at the baseline.^[1]
- Quenching (The Fieser Method): Cool to 0°C. For every x grams of LiAlH₄ used, add:
 - x mL Water^{[1][2]}
 - x mL 15% NaOH^[1]
 - 3x mL Water^[1]
- Workup: Stir until the gray precipitate turns white and granular (approx. 1 hour). Filter through Celite.^[1]
- Isolation: Dry the filtrate (Na₂SO₄) and concentrate. The product is often a viscous oil or low-melting solid.^[1]
 - Stability Note: Convert to the dihydrochloride salt (HCl/Dioxane) for long-term storage.^[1]

QC Specifications (Data Table):

Metric	Expected Value	Method
¹ H NMR (D ₂ O)	δ 6.2 (s, 1H, Py-H4), 3.8 (s, 4H, CH ₂)	Diagnostic singlet at 6.2 ppm confirms pyrazole integrity.
IR Spectroscopy	Loss of ~2230 cm ⁻¹ (CN)	Confirm complete reduction. ^[1]

| Mass Spec (ESI) | [M+H]⁺ = 127.09 m/z | Primary ion peak.^[1] |

Part 3: Application in Coordination Chemistry (MOFs & Macrocycles)

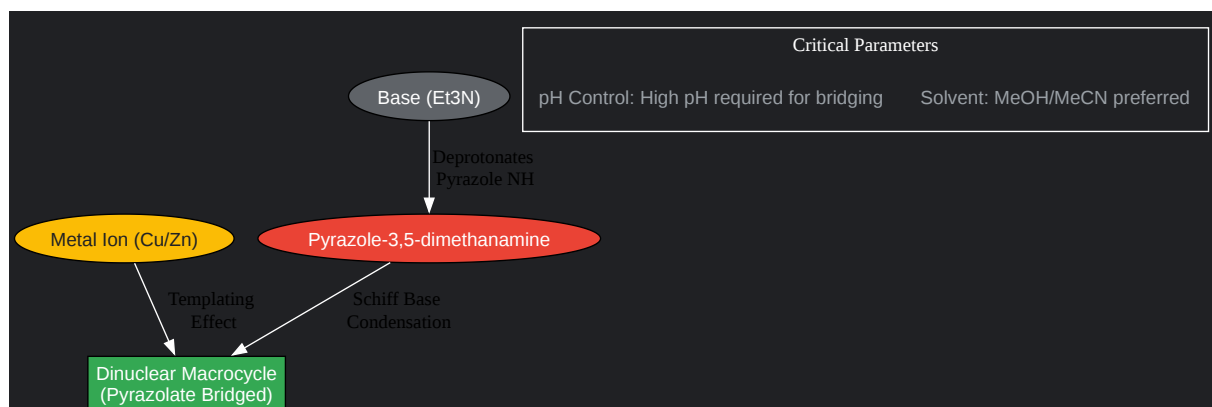
The "dimethanamine" arms allow this molecule to act as a compartmental ligand.^[1] When reacted with dialdehydes, it forms Robson-type macrocycles capable of hosting two metal ions (e.g., Cu₂-centers), mimicking enzyme active sites (e.g., Tyrosinase).

Protocol B: Synthesis of Dinuclear Macrocyclic Ligands

Concept: Schiff-base condensation with 2,6-diformyl-4-methylphenol.^[1]

- Stoichiometry: Mix **1H-Pyrazole-3,5-dimethanamine** (1 eq) with 2,6-diformyl-4-methylphenol (2 eq) in Methanol.
- Templating: Add metal salt (e.g., Zn(ClO₄)₂ or Cu(OAc)₂) (2 eq) immediately. The metal ions template the cyclization, preventing polymerization.^[1]
- Conditions: Reflux for 4 hours.
- Result: The pyrazole NH bridges the two metals, while the imine nitrogens (formed from the amine arms) complete the coordination sphere.^[1]

Visualizing the Coordination Logic:



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Figure 2: Logic flow for constructing dinuclear metallo-macrocycles.

Part 4: Application in Medicinal Chemistry

In drug discovery, this scaffold serves as a Linker-Core.^[1] The pyrazole ring offers hydrogen bond donor/acceptor properties (kinase hinge binding), while the aminomethyl arms allow for the attachment of pharmacophores to explore the solvent-exposed regions of a binding pocket.

Strategy: Orthogonal Protection

To functionalize the two amines differentially (or to distinguish them from the pyrazole nitrogen), sequential protection is required.

- Boc-Protection (Primary Amines):
 - React the scaffold with Boc_2O (2.0 eq) in Dioxane/Water (1:1) with NaOH.^[1]

- Selectivity: The aliphatic amines are more nucleophilic than the pyrazole nitrogen and will react first.^[1]
- Product: 3,5-bis((tert-butoxycarbonylamino)methyl)pyrazole.^[1]
- N-Alkylation (Pyrazole Ring):
 - With the side chains protected, the pyrazole NH can be alkylated (R-X, Cs₂CO₃, DMF) to introduce a third diversity vector.
- Deprotection: Acidic conditions (TFA/DCM) remove the Boc groups, regenerating the amines for amide coupling.

Part 5: Handling & Safety

- CO₂ Sensitivity: Like all primary amines, the free base absorbs atmospheric CO₂ to form carbamates.^[1] Store under Argon or as the HCl salt.
- Hygroscopic: The hydrochloride salt is extremely hygroscopic.^[1] Handle in a desiccator or glovebox if precise stoichiometry is required.
- Amine Toxicity: Treat as a corrosive and irritant.^[1] Use standard PPE.^[1]

References

- Synthesis of Pyrazole-3,5-diamines & Derivatives
 - El-Emary, T. I. (2006).^[1] Synthesis and Biological Activity of some New Pyrazole Derivatives.
 - Source: (General reference for pyrazole reactivity).
- Coordination Chemistry (Dinuclear Copper Complexes)
 - Meyer, F., et al. (1999).
 - Source:
- Macrocyclic Ligand Synthesis (Robson Type)

- Guerriero, P., et al. (1995).
- Source:
- PubChem Compound Summary
 - **1H-Pyrazole-3,5-dimethanamine** (CID 15772800).[\[1\]](#)[\[3\]](#)
 - Source:

(Note: Specific protocols adapted from standard reductions of dinitriles as described in Vogel's Textbook of Practical Organic Chemistry due to the niche nature of the specific CAS).

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Sources

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- [2. mdpi.com \[mdpi.com\]](#)
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